

An In-depth Technical Guide to Isopropyl Methyl Sulfide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isopropyl methyl sulfide*

Cat. No.: *B074500*

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CAS Number: 1551-21-9

This technical guide provides a comprehensive overview of **isopropyl methyl sulfide**, also known as 2-(methylthio)propane.^{[1][2][3][4]} It is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical properties, synthesis, and safety protocols.

Chemical and Physical Properties

Isopropyl methyl sulfide is a colorless to pale yellow liquid.^[5] Its key physicochemical properties are summarized in the table below for easy reference.

Property	Value	Source
CAS Number	1551-21-9	[1][2][3][4]
Molecular Formula	C4H10S	[1][2][3][4]
Molecular Weight	90.19 g/mol	[6]
Appearance	Colorless to pale yellow clear liquid	[5]
Boiling Point	82.0 - 83.0 °C	[5][6]
Melting Point	-101.48 °C	[6]
Density	0.83 g/cm ³	
Flash Point	-14.5 °C (6.0 °F)	[5]
Solubility	Soluble in alcohol. Water solubility: 3417 mg/L at 25 °C (estimated).	[5]
Vapor Pressure	87.415 mmHg at 25 °C (estimated)	[5]
Refractive Index	1.4380 to 1.4400	
LogP (o/w)	1.841 (estimated)	[5]

Synthesis of Isopropyl Methyl Sulfide

The synthesis of **isopropyl methyl sulfide** can be achieved via a nucleophilic substitution reaction, analogous to the Williamson ether synthesis. A common and effective method involves the reaction of 2-bromopropane with sodium thiomethoxide in an SN2 reaction.

Experimental Protocol: Synthesis via SN2 Reaction

This protocol details the synthesis of **isopropyl methyl sulfide** from 2-bromopropane and sodium thiomethoxide.

Materials:

- 2-bromopropane
- Sodium thiomethoxide
- Anhydrous methanol
- Diethyl ether
- Saturated sodium bicarbonate solution
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate

Equipment:

- Round-bottom flask
- Reflux condenser
- Dropping funnel
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Distillation apparatus

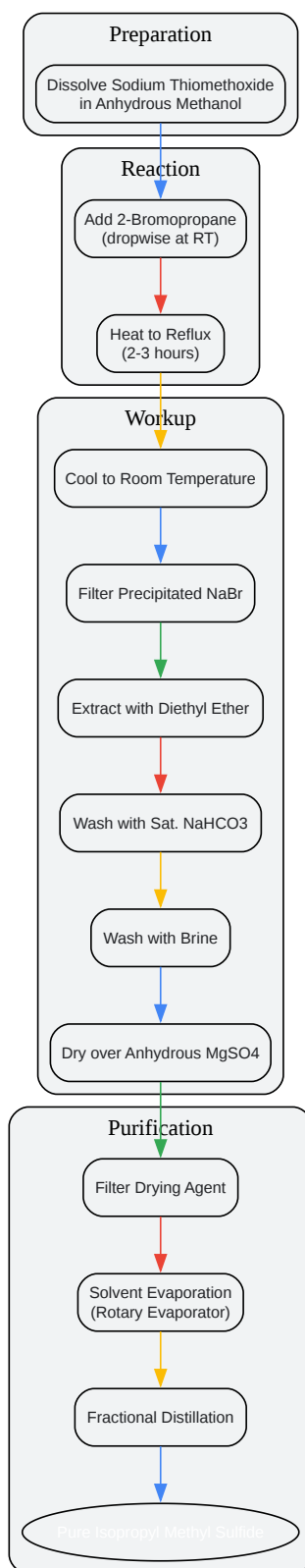
Procedure:

- Preparation of Sodium Thiomethoxide Solution: In a round-bottom flask equipped with a magnetic stirrer and under a nitrogen atmosphere, dissolve a molar equivalent of sodium thiomethoxide in anhydrous methanol.

- **Reaction:** To the stirred solution of sodium thiomethoxide, add one molar equivalent of 2-bromopropane dropwise using a dropping funnel at room temperature.
- **Reflux:** After the addition is complete, heat the reaction mixture to reflux and maintain this temperature for approximately 2-3 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Workup:**
 - After the reaction is complete, allow the mixture to cool to room temperature.
 - Remove the precipitated sodium bromide by filtration.
 - Transfer the filtrate to a separatory funnel and add diethyl ether to extract the product.
 - Wash the organic layer sequentially with a saturated sodium bicarbonate solution and then with brine.
 - Dry the organic layer over anhydrous magnesium sulfate.
- **Purification:**
 - Filter off the drying agent.
 - Remove the solvent (diethyl ether and methanol) using a rotary evaporator.
 - The crude **isopropyl methyl sulfide** can be further purified by fractional distillation to yield the pure product.

Synthesis Workflow Diagram

The following diagram illustrates the experimental workflow for the synthesis of **isopropyl methyl sulfide**.



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Caption: Synthesis workflow for **isopropyl methyl sulfide**.

Safety Information

Isopropyl methyl sulfide is a highly flammable liquid and vapor. Appropriate safety precautions must be taken when handling this chemical.

GHS Hazard Statements:

- H225: Highly flammable liquid and vapor.

Precautionary Statements:

- P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.
- P233: Keep container tightly closed.
- P240: Ground and bond container and receiving equipment.
- P241: Use explosion-proof electrical/ventilating/lighting equipment.
- P242: Use non-sparking tools.
- P243: Take action to prevent static discharges.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.
- P370+P378: In case of fire: Use appropriate media to extinguish.
- P403+P235: Store in a well-ventilated place. Keep cool.
- P501: Dispose of contents/container in accordance with local/regional/national/international regulations.

Hazard Pictogram:

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- To cite this document: BenchChem. [An In-depth Technical Guide to Isopropyl Methyl Sulfide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b074500#isopropyl-methyl-sulfide-cas-number]

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